

# DosatiLink-1 purity verification methods

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Compound Focus: **DosatiLink-1**

Cat. No.: S12863473

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## DosatiLink-1 Technical Support Center

### Compound Overview & Specifications

The following table summarizes the key identifying information for **DosatiLink-1** [1].

Property	Specification
Name	DosatiLink-1
CAS Number	2941512-37-2
Molecular Formula	C <sub>69</sub> H <sub>93</sub> Cl <sub>2</sub> F <sub>2</sub> N <sub>13</sub> O <sub>17</sub> S
Molar Mass	1517.52 g/mol
Bioactivity	Abelson murine leukemia (ABL) enzyme inhibitor [1].
Intended Use	For research use only. Not for human use.

### Frequently Asked Questions (FAQs)

**Q1: What is the primary biological target of DosatiLink-1?** **A1:** **DosatiLink-1** is characterized as an inhibitor of the Abelson murine leukemia (ABL) enzyme [1].

**Q2: How should I store DosatiLink-1 to ensure its stability?** **A2:** It is recommended to store the product under the conditions provided in the batch-specific Certificate of Analysis (CoA). Generally, it can be transported at room temperature within the continental US, though conditions may vary elsewhere [1].

**Q3: Where can I find peer-reviewed references for this compound?** **A3:** One available reference is by Robert B. Kargbo, titled "Expanding the Chemical Space: New Approach to Cell-Permeable Drugs," published in *ACS Med. Chem. Lett.* 2023 (14, 10, 1329-1330) [1].

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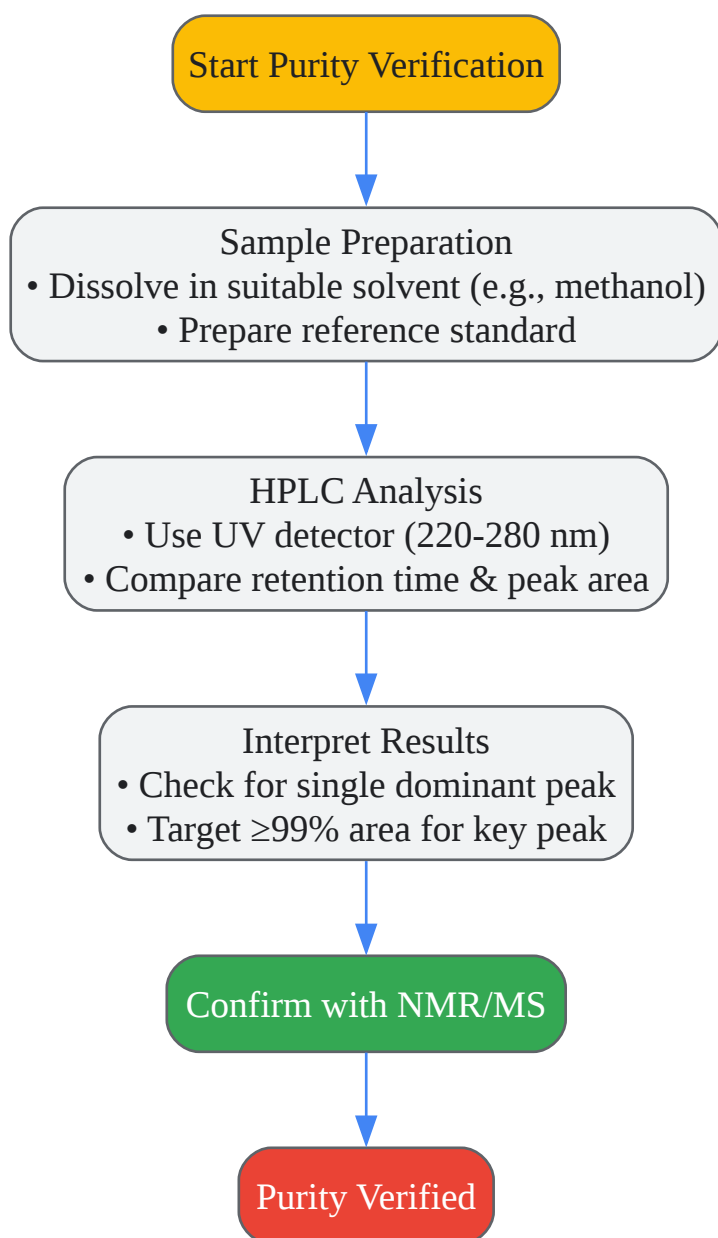
## Troubleshooting Guides

### Guide 1: Verifying Compound Purity

**Problem:** You need to confirm the purity of your research compound, but no specific protocol was supplied.

**Background:** Purity verification is a critical first step to ensure the success and reproducibility of your experiments. Contaminants can disrupt reactions and lead to inaccurate biological activity results [2].

**Solution:** While a specific method for **DosatiLink-1** was not located, the following workflow outlines the standard approach for verifying the purity of a peptide-based research compound, which can be adapted. This is based on general lab-tested methods for compounds like H-Ser-Obzl HCl [2].



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#### Detailed Methodology:

- **High-Performance Liquid Chromatography (HPLC)** [2]
  - **Objective:** This is the gold standard for quantitative purity analysis, capable of detecting impurities at levels below 0.1%.
  - **Procedure:**
    - Dissolve a small amount of **DosatiLink-1** in a suitable solvent (e.g., methanol or water).

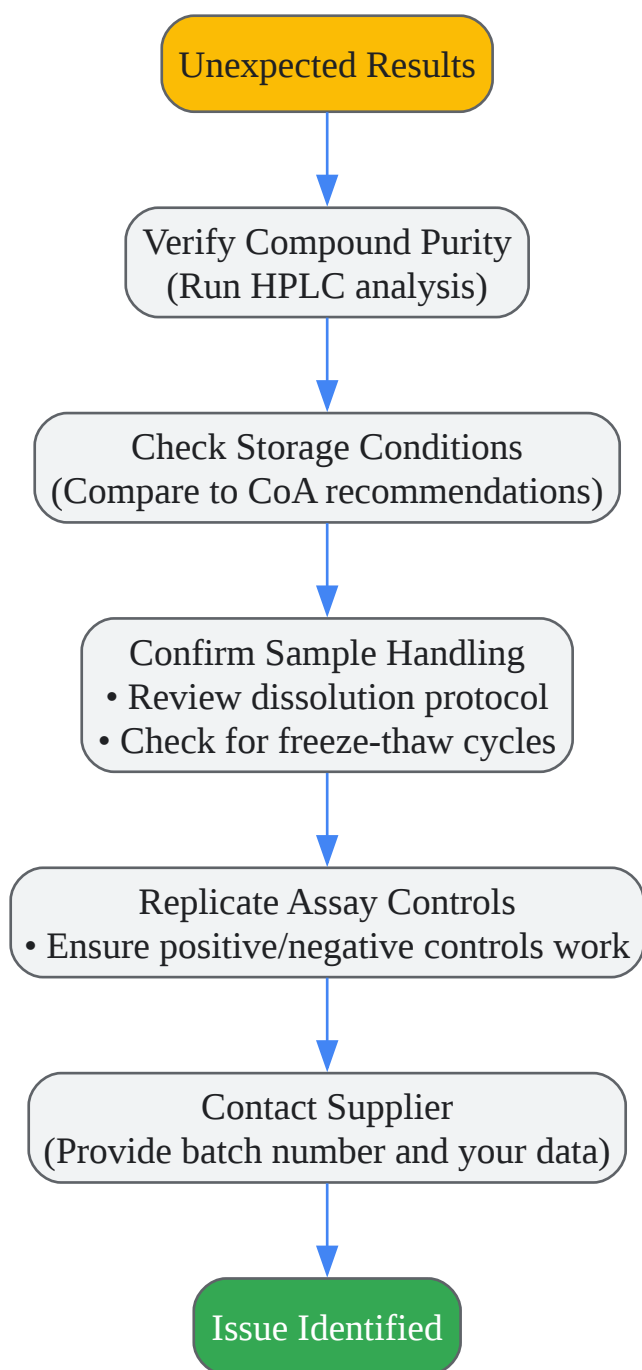
- Inject the sample into an HPLC system equipped with a UV detector (typically set between 220 nm and 280 nm).
  - Separate the components using an appropriate column and mobile phase.
  - Compare the resulting chromatogram to a reference standard. The purity is calculated based on the peak area of the main compound relative to all other peaks.
  - **Acceptance Criterion:** A purity of  $\geq 99\%$  is typically required for reliable research applications [2].
- **Supporting Techniques:**
    - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Used to confirm the molecular structure and identify specific chemical contaminants (e.g., residual solvents or isomers). It is less sensitive for trace impurities than HPLC but provides structural insights [2].
    - **Mass Spectrometry (MS):** Used to verify the molecular weight of the compound and identify unknown contaminants based on their mass and fragmentation patterns. LC-MS combines the separation power of HPLC with the detection of MS [2].

## Guide 2: Handling Unexpected Experimental Results

**Problem:** Your experiment with **DosatiLink-1** is yielding unexpected or irreproducible results.

**Background:** Many factors can contribute to variable outcomes, with compound integrity and sample handling being primary suspects.

**Solution:** Follow this logical troubleshooting pathway to isolate the root cause.



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#### Troubleshooting Steps:

- **Verify Purity:** Re-test the purity of the specific batch you are using via HPLC. A drop in purity indicates degradation [2].
- **Review Storage and Handling:** Confirm that the compound has been stored according to the manufacturer's recommendations. Improper temperature or exposure to light can cause degradation.

Always use a fresh aliquot if possible.

- **Confirm Experimental Protocol:** Double-check your buffer composition, dilution calculations, and assay conditions. Reproduce the experiment exactly, changing only one variable at a time to isolate the issue [3].
- **Check Controls:** Ensure that all your experimental controls (e.g., positive, negative, vehicle) are performing as expected.
- **Contact Technical Support:** If the issue persists, contact the supplier (e.g., [peptidedb@qq.com](mailto:peptidedb@qq.com)) [1]. Provide them with your batch number, your experimental protocol, and the purity data you have collected.

## Key Considerations for Researchers

- **Documentation:** Always refer to the **Certificate of Analysis (CoA)** that should accompany your batch of **DosatiLink-1**. This document provides batch-specific data, including purity as determined by the manufacturer.
- **Liability:** This compound is explicitly labeled "**for research use only, not for human use**" [1]. All experiments must be conducted in accordance with this intended use.
- **Best Practices:** Maintain detailed lab records of your compound's storage, handling, and all purity verification tests. This is crucial for troubleshooting and ensuring the integrity of your research.

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## References

1. - DosatiLink is an Abelson murine leukemia (ABL) enzyme inhibitor. 1 [[peptidedb.com](https://peptidedb.com)]
2. How to Verify of H-Ser-Obzl HCl CAS... - Kilobio Purity [[kilobio.com](https://kilobio.com)]
3. The Art of Troubleshooting for Customer Support Professionals [[helpscout.com](https://helpscout.com)]

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